

# BP Fluor 555 Azide: A Technical Guide for Advanced Research Applications

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## Compound of Interest

Compound Name: *BP Fluor 555 Azide*

Cat. No.: *B15557179*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **BP Fluor 555 Azide**, a bright, orange-fluorescent dye designed for the precise labeling of biomolecules through click chemistry. This document consolidates key safety information, physicochemical properties, and experimental workflows to facilitate its effective and safe use in research and development.

## Physicochemical and Spectral Properties

**BP Fluor 555 Azide** is a water-soluble fluorescent probe with excitation and emission spectra suitable for standard microscopy and flow cytometry applications.<sup>[1][2]</sup> Its key quantitative properties are summarized below.

| Property                               | Value                                                                         | Reference |
|----------------------------------------|-------------------------------------------------------------------------------|-----------|
| Molecular Formula                      | C <sub>37</sub> H <sub>50</sub> N <sub>6</sub> O <sub>13</sub> S <sub>4</sub> | [2]       |
| Molecular Weight                       | 915.1 g/mol                                                                   | [2][3]    |
| Excitation Maximum (λ <sub>max</sub> ) | 555 nm                                                                        | [2][4]    |
| Emission Maximum (λ <sub>max</sub> )   | 572 nm                                                                        | [2][4]    |
| Molar Extinction Coefficient           | 155,000 cm <sup>-1</sup> M <sup>-1</sup>                                      | [2][4][5] |
| Solubility                             | Water, DMSO, DMF                                                              | [2][5]    |
| Purity                                 | >95% (HPLC)                                                                   | [5]       |

## Safety Data Summary

While a specific Safety Data Sheet (SDS) for **BP Fluor 555 Azide** is not publicly available, safety information can be inferred from the SDS for "Andy Fluor 555 azide," a spectrally similar compound, and general knowledge of azide-containing compounds. The primary hazards are associated with the azide functional group and the solvent used for dissolution (commonly DMSO).

GHS Hazard Classification (based on "Andy Fluor 555 azide" in DMSO)[6]

| Hazard Class                                     | Category |
|--------------------------------------------------|----------|
| Flammable liquids                                | 4        |
| Skin corrosion/irritation                        | 3        |
| Serious eye damage/eye irritation                | 2B       |
| Specific target organ toxicity (single exposure) | 3        |

Personal Protective Equipment (PPE) and Handling

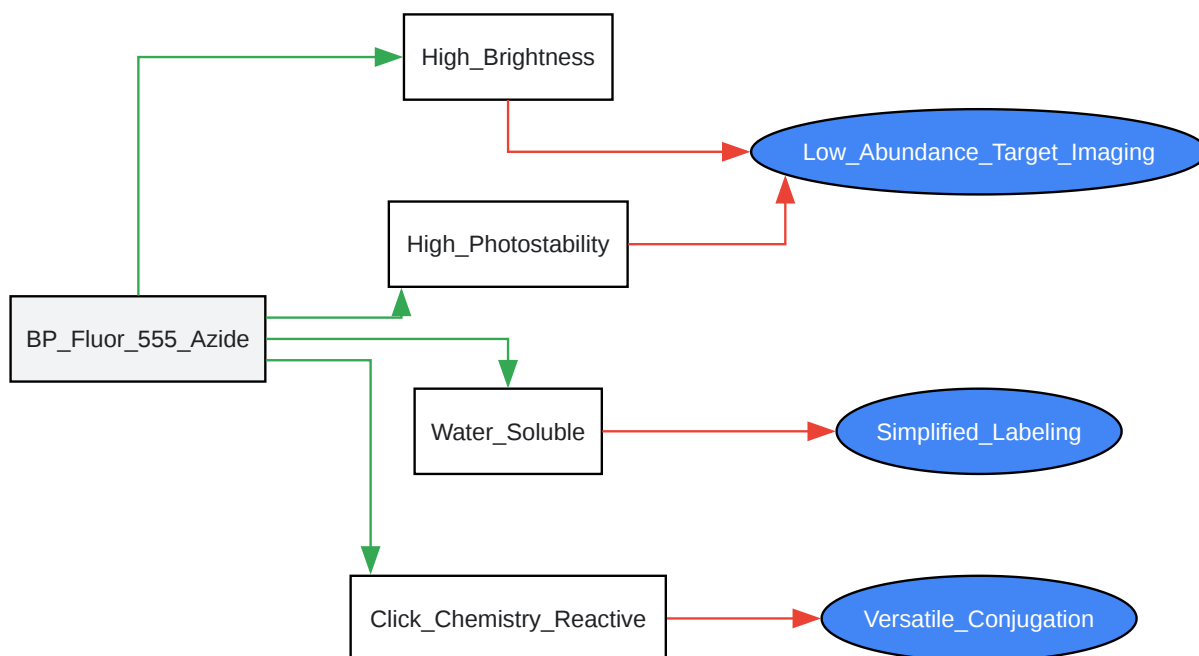
| Precaution             | Specification                                                                                                 | Reference                               |
|------------------------|---------------------------------------------------------------------------------------------------------------|-----------------------------------------|
| Handling               | Handle in accordance with good industrial hygiene and safety practices. Avoid formation of dust and aerosols. |                                         |
| Storage                | Store at -20°C in a dry, cool, and well-ventilated place. Keep container tightly closed and desiccate.        | <a href="#">[2]</a> <a href="#">[5]</a> |
| Eye Protection         | Wear tight-sealing safety goggles.                                                                            | <a href="#">[7]</a>                     |
| Hand Protection        | Wear compatible chemical-resistant gloves.                                                                    | <a href="#">[7]</a>                     |
| Skin/Body Protection   | Wear suitable protective clothing.                                                                            | <a href="#">[6]</a> <a href="#">[7]</a> |
| Respiratory Protection | In case of insufficient ventilation, wear a suitable respirator.                                              | <a href="#">[7]</a>                     |

## Experimental Protocols and Workflows

**BP Fluor 555 Azide** is primarily utilized in "click chemistry" for the fluorescent labeling of alkyne-modified biomolecules. It is compatible with both copper-catalyzed (CuAAC) and copper-free, strain-promoted (SPAAC) click reactions.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#)

Key Features and Applications:

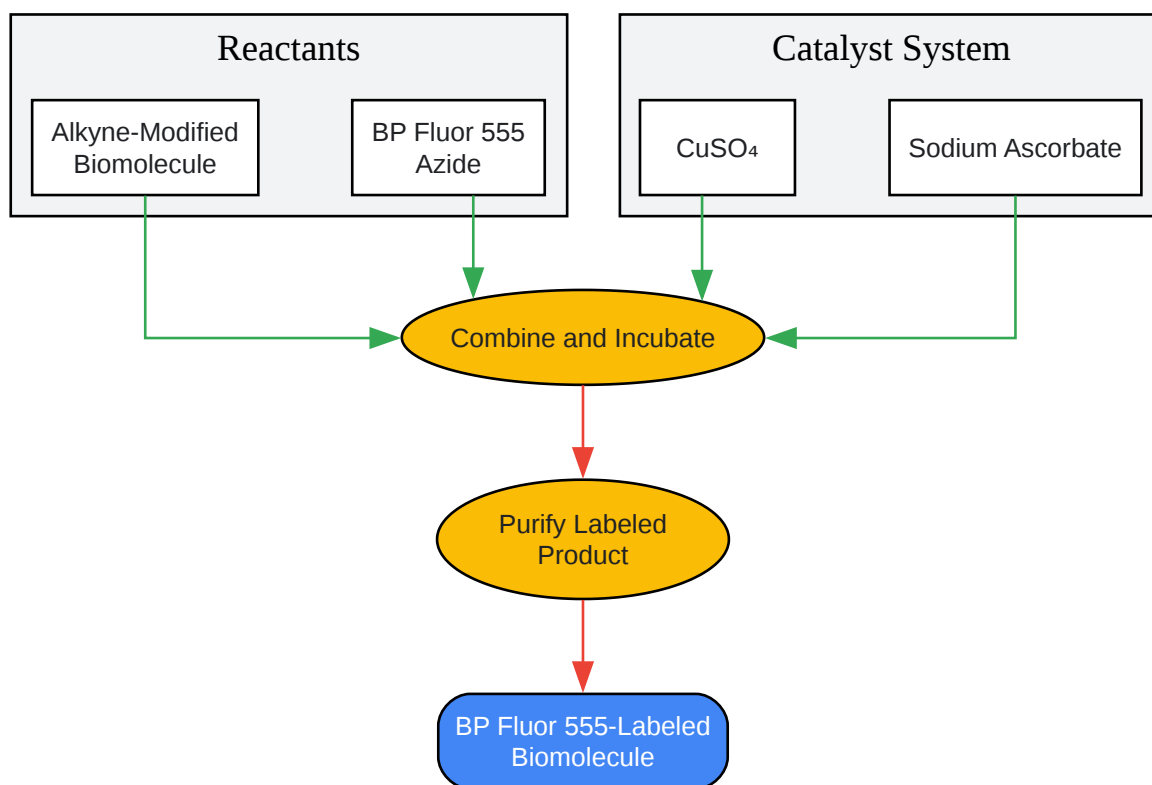
- High Photostability and Brightness: Ideal for imaging low-abundance targets.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- pH Insensitivity: Maintains fluorescent properties in a pH range of 4 to 10.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Aqueous Solubility: Readily dissolves in aqueous buffers, simplifying labeling protocols.[\[1\]](#)[\[2\]](#)



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Caption: Logical flow from core properties to application benefits.

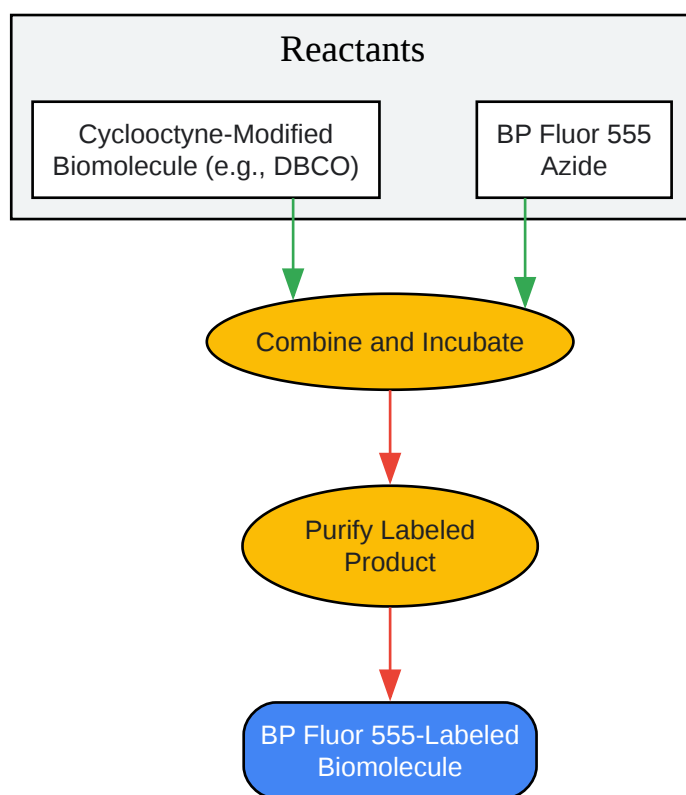
The CuAAC reaction provides a highly efficient and specific method for labeling terminal alkyne-containing molecules with **BP Fluor 555 Azide**. This reaction is catalyzed by a Cu(I) species, which can be generated in situ from Cu(II) salts (e.g., CuSO<sub>4</sub>) with a reducing agent (e.g., sodium ascorbate).



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Caption: Workflow for copper-catalyzed click chemistry (CuAAC).

SPAAC offers a copper-free alternative for labeling, which is particularly advantageous for in vivo applications or when working with systems sensitive to copper cytotoxicity. This method utilizes a strained cyclooctyne (e.g., DBCO, BCN) that reacts spontaneously with the azide.



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Caption: Workflow for copper-free click chemistry (SPAAC).

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## References

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